

Antibody Information and Experimental Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: MT477

Cat. No.: S548500

Get Quote

The table below summarizes the key specifications and experimental validation data for the **MT477** clone.

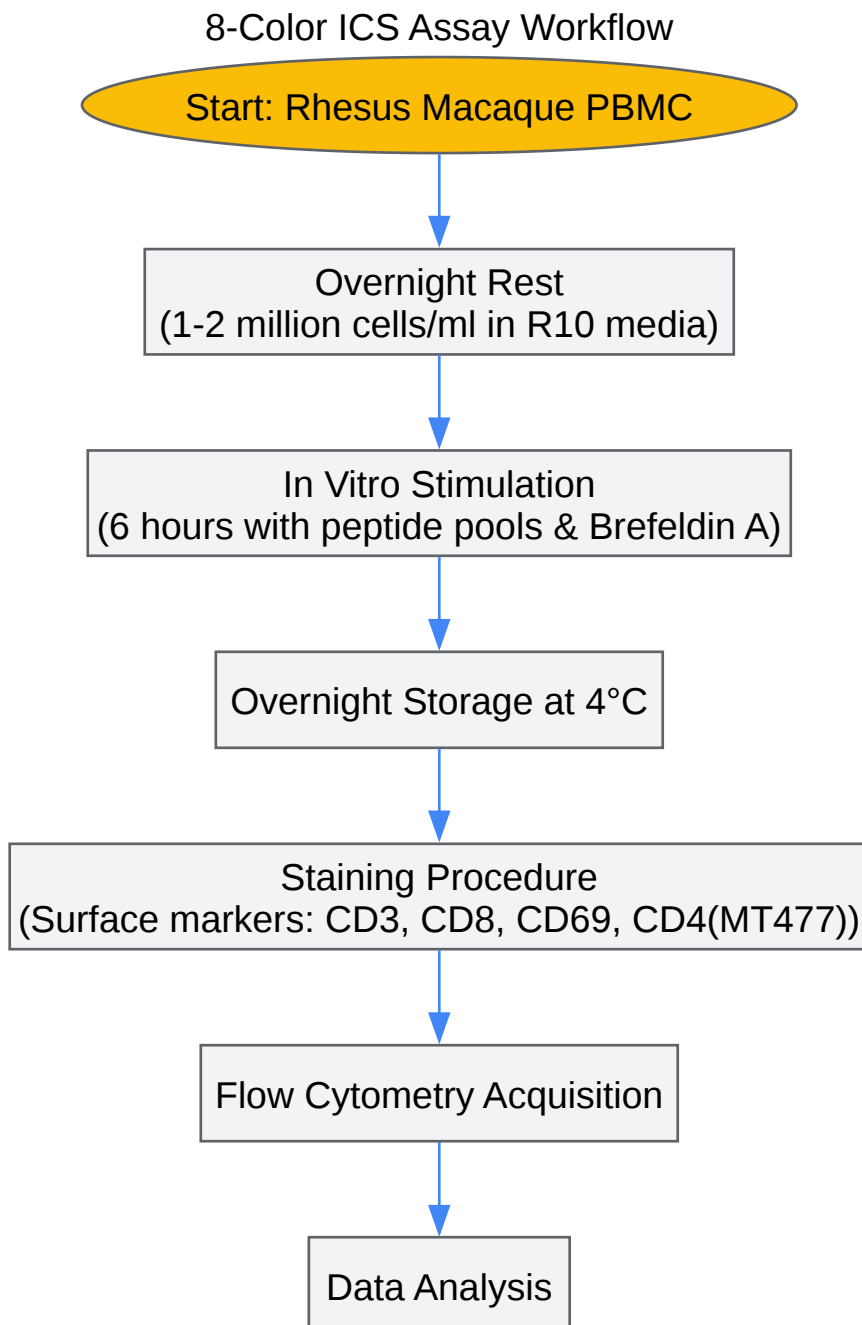
Attribute	Details
Antibody Clone	MT477 [1] [2]
Target Antigen	CD4 [1] [2]
Host	Not specified in search results
Application	Intracellular Cytokine Staining (ICS) / Cytokine Flow Cytometry (CFC) [1] [2]
Reactivity	Rhesus Macaque (<i>Macaca mulatta</i>) [1] [2]
Conjugation	QD605 (in-house), other conjugates likely available [1]
Validation Context	Qualified 8-color ICS assay for pre-clinical immunogenicity testing [1]
Reported Performance	Assay shown to be highly reproducible with low inter-aliquot, inter-day, and inter-operator variability (overall variability of 20–40%) [1]

Experimental Protocols

The validation of **MT477** is embedded within broader protocols for measuring antigen-specific T-cell responses in rhesus macaques. The two key methodologies are summarized below.

Detailed Protocol for 8-Color ICS Assay

This protocol, from a study that qualified the assay according to ICH guidelines, outlines the key steps for using **MT477** [1].



[Click to download full resolution via product page](#)

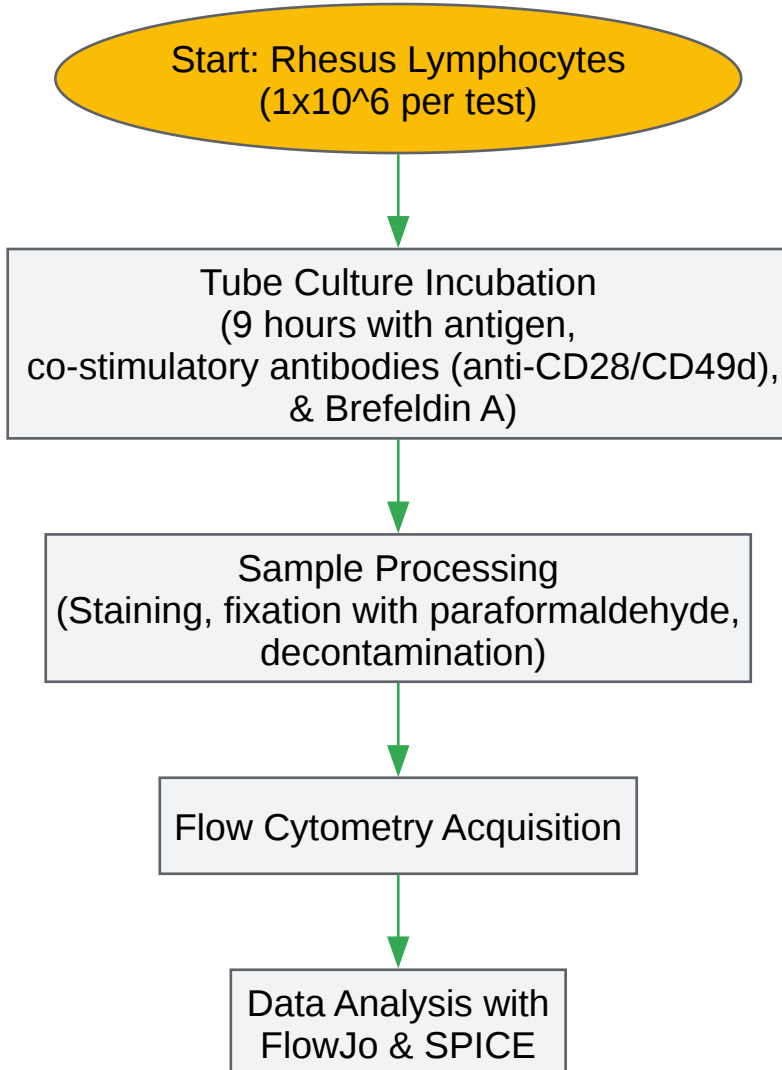
Key Materials and Steps from the Protocol [1]:

- **Cell Preparation:** Cryopreserved PBMC are thawed and rested overnight in R10 media [RPMI 1640, 10% FBS, 2 mM l-glutamine, penicillin/streptomycin] with 50 U/ml Benzonase [1].
- **Stimulation:** Cells are stimulated for 6 hours with peptide pools (e.g., SIVmac239 Env, Gag, Pol) at 2 µg/ml in the presence of 10 µg/ml Brefeldin A. A negative control (DMSO) and positive control (e.g., SEB) are included [1].
- **Staining:** Staining is performed for cell surface and intracellular molecules. The used monoclonal antibodies include:
 - **CD4-QD605** (clone **MT477**)
 - CD8-Pacific Blue (clone RPA-T8)
 - CD69-ECD (clone TP1.55.3)
 - CD3-Cy7APC (clone SP34-2)
 - IFN γ -APC (clone B27) [1].

Alternative Protocol for CFC/ICS Assay

This peer-reviewed protocol provides another detailed method for using **MT477**, emphasizing high sensitivity for detecting weak immune responses [2].

CFC/ICS Assay for Weak Responses



[Click to download full resolution via product page](#)

Key Materials and Steps from the Protocol [2]:

- **Culture Incubation:** Lymphocytes are incubated for 9 hours in a **tube-based format** (noted as more sensitive for weak responses than a 96-well plate) with antigen, co-stimulatory antibodies (anti-CD28, clone CD29.2 and anti-CD49d, clone 9F10), and Brefeldin A [2].
- **Staining Panel:** The protocol lists essential fluorophore-conjugated antibodies, which include:
 - Anti-CD3e (clones SP34-2 or FN18)
 - **Anti-CD4 (clone L200 or MT477)**
 - Anti-CD8a (clone SK1 or RPA-T8)
 - Anti-CD69 (clone FN50, CH/4, or TP1.55.3)
 - Anti-IFN γ (clone B27)
 - Anti-TNF α (clone MAB11) [2].

Key Points for Researchers

- **Fit-for-Purpose Validation:** **MT477** is validated within the context of a specific, qualified assay for pre-clinical trials, demonstrating reliable performance in a multi-parametric panel [1].
- **Critical Protocol Choice:** The format of the assay (tube vs. plate) can impact sensitivity. The protocol from [2] strongly advocates for a tube-based method with a 9-hour incubation to achieve optimal sensitivity for detecting low-frequency T-cell responses.
- **Assay Reproducibility:** When used within the optimized and qualified 8-color ICS system, the overall assay variability for outcome measurements was between 20% and 40%, meeting acceptable standards for precision in immunogenicity testing [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Optimization and qualification of an 8-color intracellular ... [pmc.ncbi.nlm.nih.gov]
2. Quantification of T Cell Antigen-specific Memory ... [en.bio-protocol.org]

To cite this document: Smolecule. [Antibody Information and Experimental Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548500#mt477-specificity-validation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com